

1-Pentanesulfonyl Chloride: A Versatile Building Block for Organic Synthesis

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Compound of Interest

Compound Name: 1-Pentanesulfonyl chloride

CAS No.: 6303-18-0

Cat. No.: B1267586

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Introduction to 1-Pentanesulfonyl Chloride

1-Pentanesulfonyl chloride is a valuable reagent in organic synthesis, serving as a versatile building block for the introduction of the pentanesulfonyl group into a wide range of molecules. This functional group is of significant interest to researchers in medicinal chemistry and materials science due to its influence on the physicochemical and biological properties of organic compounds. The pentyl chain provides a degree of lipophilicity, which can be crucial for modulating properties such as solubility, membrane permeability, and protein-binding affinity.

This guide provides an in-depth overview of the applications of **1-pentanesulfonyl chloride**, with a focus on the synthesis of sulfonamides and sulfonate esters. Detailed protocols, mechanistic insights, and practical considerations are presented to enable researchers, scientists, and drug development professionals to effectively utilize this reagent in their synthetic endeavors.

Table 1: Physical and Chemical Properties of **1-Pentanesulfonyl Chloride**[\[1\]](#)[\[2\]](#)

Property	Value
CAS Number	6303-18-0
Molecular Formula	C ₅ H ₁₁ ClO ₂ S
Molecular Weight	170.66 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	222 °C
Density	1.189 g/cm ³
Flash Point	88 °C

Core Applications in Organic Synthesis

The reactivity of **1-pentanesulfonyl chloride** is dominated by the electrophilic nature of the sulfur atom in the sulfonyl chloride group. This makes it highly susceptible to nucleophilic attack by a variety of compounds, most notably amines and alcohols, leading to the formation of stable sulfonamide and sulfonate ester linkages, respectively.

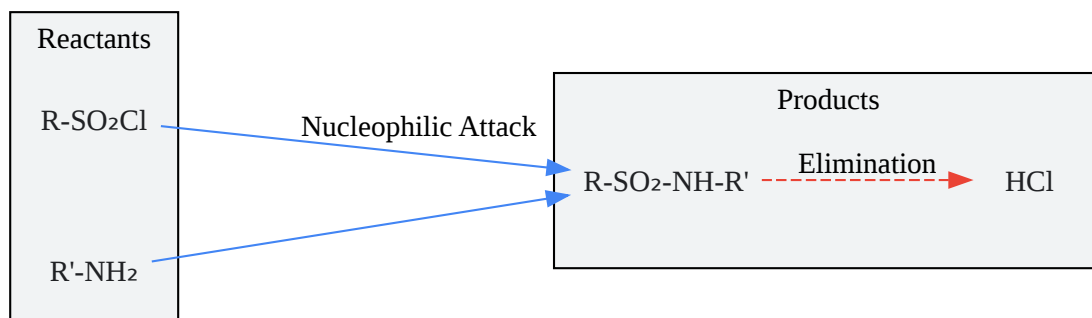
The Synthesis of Pentanesulfonamides

The sulfonamide functional group is a cornerstone in medicinal chemistry, found in a wide array of therapeutic agents with diverse biological activities, including antibacterial, antiviral, and anticancer properties.[3][4] The reaction of **1-pentanesulfonyl chloride** with primary or secondary amines provides a direct and efficient route to N-substituted pentanesulfonamides.

Reaction Mechanism: Sulfonamide Formation

The reaction proceeds via a nucleophilic acyl substitution-type mechanism. The lone pair of electrons on the nitrogen atom of the amine attacks the electrophilic sulfur atom of the sulfonyl chloride. This is followed by the expulsion of the chloride leaving group and deprotonation of the nitrogen by a base to yield the sulfonamide.

General Sulfonamide Synthesis



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Caption: General workflow for sulfonamide synthesis.

Experimental Protocol: General Procedure for the Synthesis of N-Aryl Pentanesulfonamides

This protocol is adapted from a general method for the synthesis of aryl sulfonamides and can be applied to **1-pentanesulfonyl chloride**.^{[3][5]}

Materials:

- Aryl amine (1.0 equiv)
- **1-Pentanesulfonyl chloride** (1.2 equiv)
- Triethylamine (2.0 equiv)
- Dichloromethane (DCM), anhydrous
- Water
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the aryl amine (1.0 equiv) in anhydrous dichloromethane.
- Add triethylamine (2.0 equiv) to the solution and cool the mixture to 0 °C in an ice bath.
- Slowly add **1-pentanesulfonyl chloride** (1.2 equiv) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by silica gel column chromatography to afford the desired N-aryl pentanesulfonamide.

Causality Behind Experimental Choices:

- Inert Atmosphere: Prevents the reaction of **1-pentanesulfonyl chloride** with atmospheric moisture.

- **Anhydrous Solvent:** Dichloromethane is a common solvent for this reaction due to its inertness and ability to dissolve both reactants. It must be anhydrous to prevent hydrolysis of the sulfonyl chloride.
- **Triethylamine:** Acts as a base to neutralize the hydrochloric acid generated during the reaction, driving the equilibrium towards product formation.
- **Ice Bath:** The initial cooling helps to control the exothermic nature of the reaction.
- **Aqueous Workup:** The washing steps are crucial to remove excess triethylamine hydrochloride and other water-soluble impurities.

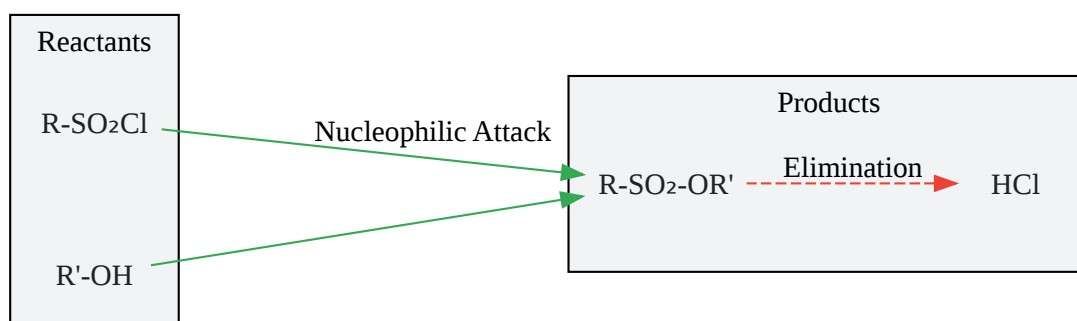
The Synthesis of Pentanesulfonate Esters

Sulfonate esters are excellent leaving groups in nucleophilic substitution and elimination reactions, making them valuable intermediates in organic synthesis. The reaction of **1-pentanesulfonyl chloride** with alcohols in the presence of a base provides a straightforward method for the preparation of pentanesulfonate esters.

Reaction Mechanism: Sulfonate Ester Formation

Similar to sulfonamide formation, the reaction proceeds through a nucleophilic attack of the alcohol's oxygen atom on the electrophilic sulfur of the sulfonyl chloride. A base is used to deprotonate the resulting oxonium ion and neutralize the HCl byproduct.

General Sulfonate Ester Synthesis



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Caption: General workflow for sulfonate ester synthesis.

Experimental Protocol: General Procedure for the Synthesis of Pentanesulfonate Esters

This protocol is a general procedure for the sulfonylation of alcohols and can be applied using **1-pentanesulfonyl chloride**.

Materials:

- Alcohol (1.0 equiv)
- **1-Pentanesulfonyl chloride** (1.5 equiv)
- Pyridine, anhydrous
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, dissolve the alcohol (1.0 equiv) in a mixture of anhydrous dichloromethane and anhydrous pyridine.

- Cool the solution to 0 °C in an ice bath.
- Slowly add **1-pentanesulfonyl chloride** (1.5 equiv) to the stirred solution.
- Allow the reaction to stir at 0 °C for 30 minutes and then at room temperature overnight.
- Monitor the reaction by TLC. Upon completion, dilute the reaction mixture with dichloromethane.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M hydrochloric acid (to remove pyridine), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude pentanesulfonate ester can be used in the next step without further purification or purified by column chromatography if necessary.

Causality Behind Experimental Choices:

- Pyridine: Serves as both a base to neutralize the generated HCl and as a nucleophilic catalyst.
- Acidic Wash: The 1 M HCl wash is essential to remove the pyridine base from the organic layer.
- Anhydrous Conditions: Crucial to prevent the hydrolysis of the highly reactive **1-pentanesulfonyl chloride**.

Applications in Drug Discovery and Development

The incorporation of the pentanesulfonyl moiety can significantly impact the pharmacological profile of a lead compound. For instance, in a study aimed at modulating bacterial quorum sensing, a process critical for bacterial virulence, a control compound was synthesized using **1-pentanesulfonyl chloride**.^{[1][4]} This highlights the utility of this building block in the rapid generation of diverse chemical structures for biological screening.

Furthermore, aryl sulfonamides derived from sulfonyl chlorides are being investigated for the treatment of neurodegenerative diseases.[3][5] While the examples in these patents do not always specify **1-pentanesulfonyl chloride**, the general synthetic routes described are directly applicable. The pentyl group can be systematically varied to optimize properties such as lipophilicity and metabolic stability, which are key parameters in drug design.

Safety and Handling

1-Pentanesulfonyl chloride is a corrosive and moisture-sensitive compound and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2] Personal protective equipment, including safety goggles, gloves, and a lab coat, is mandatory. It is classified as a dangerous good for transport and may be subject to additional shipping charges.[2]

Hazard and Precautionary Statements:

- H314: Causes severe skin burns and eye damage.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

1-Pentanesulfonyl chloride is a highly effective reagent for the synthesis of pentanesulfonamides and pentanesulfonate esters. Its utility as a building block in organic synthesis, particularly in the fields of medicinal chemistry and drug discovery, is well-established. The protocols and insights provided in this guide are intended to facilitate the successful application of this versatile compound in a variety of synthetic contexts.

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